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An In-Depth Technical Guide to Benzylidene Bismethacrylate Monomers

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Compound of Interest		
Compound Name:	Benzylidene bismethacrylate	
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A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

The term "benzylidene bismethacrylate" does not refer to a standardized chemical compound with a unique CAS number. Instead, it describes a class of molecules that incorporate a benzylidene functional group within a dimethacrylate monomer structure. These monomers are of significant interest in the development of dental resins, composites, and other biomaterials due to their potential to offer enhanced mechanical properties and biocompatibility. This guide focuses on a representative and well-documented example of this class: 4,4'-(alphamethylbenzylidene)-bis(2'-hydroxy-3'-methacryloyloxy-propoxy)benzene (4,4'-AMBHMB), providing a comprehensive overview of its chemical identity, synthesis, and properties.

Chemical Identifiers and Properties

Due to the non-specific nature of the term "benzylidene bismethacrylate," a single set of chemical identifiers is not applicable. However, for the representative compound 4,4'-AMBHMB, the following identifiers and properties have been characterized. For comparison, data for the widely used dental resin monomer, Bisphenol A diglycidyl ether dimethacrylate (Bis-GMA)[1], is also provided.



Chemical Identifier	4,4'-(alpha- methylbenzylidene)-bis(2'- hydroxy-3'- methacryloyloxy- propoxy)benzene (4,4'- AMBHMB)	Bisphenol A diglycidyl ether dimethacrylate (Bis- GMA)
IUPAC Name	[2-hydroxy-3-[4-[2-[4-[2-hydroxy-3-(2-methylprop-2-enoyloxy)propoxy]phenyl]propan-2-yl]phenoxy]propyl] 2-methylprop-2-enoate[1]	
CAS Number	Not explicitly found in searches	1565-94-2[1]
Molecular Formula	C29H36O8 (for Bis-GMA)[1]	C29H36O8[1]
Molecular Weight	Higher than Bis-GMA	512.6 g/mol [1]
SMILES String	Not explicitly found in searches	CC(C) (C1=CC=C(C=C1)OCC(O)CO C(=O)C(=C)C)C2=CC=C(C=C 2)OCC(O)COC(=O)C(=C)C
PubChem CID	Not explicitly found in searches	15284[1]

Synthesis of 4,4'-(alpha-methylbenzylidene)-bis(2'-hydroxy-3'-methacryloyloxy-propoxy)benzene (4,4'-AMBHMB)

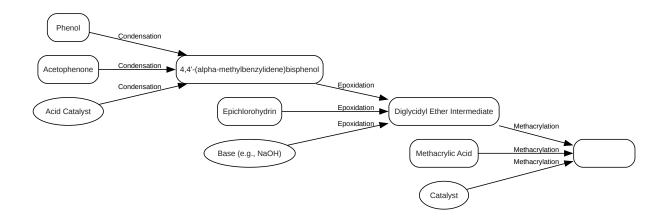
The synthesis of 4,4'-AMBHMB is a multi-step process that typically involves the reaction of a bisphenol precursor with an epoxy-containing methacrylate, such as glycidyl methacrylate. While a detailed, step-by-step protocol is proprietary to the research that developed it, the general synthetic pathway can be outlined as follows:

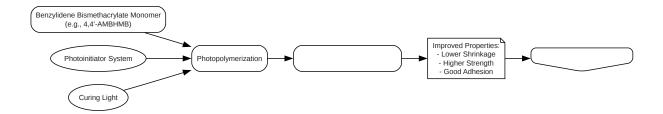
• Synthesis of the Bisphenol Precursor: The synthesis starts with the acid-catalyzed condensation of phenol with acetophenone to produce 4,4'-(alphamethylbenzylidene)bisphenol.



- Epoxidation: The resulting bisphenol is then reacted with an excess of epichlorohydrin in the presence of a base, such as sodium hydroxide, to form the diglycidyl ether of 4,4'-(alphamethylbenzylidene)bisphenol.
- Methacrylation: The final step involves the ring-opening reaction of the epoxy groups with methacrylic acid to introduce the polymerizable methacrylate functionalities. This reaction is typically carried out in the presence of a catalyst, such as a tertiary amine or a chromium salt.

A generalized workflow for this synthesis is depicted in the following diagram:





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References

- 1. Bisphenol A diglycidyl ether dimethacrylate | C29H36O8 | CID 15284 PubChem [pubchem.ncbi.nlm.nih.gov]
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